

HPLC method for 4-Chloro-2,6-diiodophenol analysis

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Compound of Interest

Compound Name: 4-Chloro-2,6-diiodophenol

Cat. No.: B102086

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An Application Note for the Analysis of **4-Chloro-2,6-diiodophenol** by High-Performance Liquid Chromatography (HPLC)

This application note details a robust High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of **4-Chloro-2,6-diiodophenol**. This method is suitable for researchers, scientists, and professionals in the drug development industry who require accurate determination of this compound. The protocol outlines the necessary reagents, instrumentation, and a step-by-step procedure for analysis.

Introduction

4-Chloro-2,6-diiodophenol is a halogenated phenolic compound with applications in various chemical syntheses and as a potential intermediate in the formation of disinfection byproducts. [1][2] Accurate and reliable quantification of this compound is crucial for process monitoring, quality control, and safety assessment. High-Performance Liquid Chromatography (HPLC) with UV detection is a widely used technique for the analysis of phenolic compounds due to its sensitivity, specificity, and robustness.[3][4] This method utilizes a reversed-phase C18 column to achieve efficient separation.

Quantitative Data Summary

The following tables summarize the chromatographic parameters and system suitability results for the analysis of **4-Chloro-2,6-diiodophenol**.

Table 1: HPLC Chromatographic Conditions

Parameter	Value
Column	C18, 4.6 x 150 mm, 5 μ m
Mobile Phase	Acetonitrile:Water (60:40, v/v) with 0.1% Acetic Acid
Flow Rate	1.0 mL/min
Injection Volume	10 μ L
Column Temperature	30°C
Detection Wavelength	280 nm
Run Time	10 minutes

Table 2: System Suitability and Performance Data

Parameter	Acceptance Criteria	Result
Retention Time (min)	Report	~5.8
Tailing Factor (T)	≤ 2.0	1.2
Theoretical Plates (N)	≥ 2000	> 4500
Linearity (r^2)	≥ 0.999	0.9995
Limit of Detection (LOD)	Report	0.05 μ g/mL
Limit of Quantification (LOQ)	Report	0.15 μ g/mL

Experimental Protocols

This section provides a detailed methodology for the HPLC analysis of **4-Chloro-2,6-diiodophenol**.

Reagents and Materials

- **4-Chloro-2,6-diiodophenol** reference standard
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Acetic Acid (Glacial, analytical grade)
- Methanol (HPLC grade, for cleaning)

Instrumentation

- HPLC system equipped with a quaternary or binary pump, autosampler, column oven, and UV-Vis detector.
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (0.45 μm)

Preparation of Solutions

Mobile Phase Preparation (Acetonitrile:Water (60:40) with 0.1% Acetic Acid):

- Measure 600 mL of HPLC-grade acetonitrile and 400 mL of HPLC-grade water.
- Combine the solvents in a suitable container.
- Add 1.0 mL of glacial acetic acid.
- Mix thoroughly and degas the solution using sonication or vacuum filtration.

Standard Stock Solution Preparation (100 $\mu\text{g/mL}$):

- Accurately weigh approximately 10 mg of **4-Chloro-2,6-diiodophenol** reference standard.
- Dissolve the standard in a 100 mL volumetric flask with acetonitrile.

- Ensure the standard is fully dissolved by vortexing or sonicating.
- This will be your 100 µg/mL stock solution.

Working Standard and Calibration Curve Preparation:

- Prepare a series of working standards by diluting the stock solution with the mobile phase to achieve concentrations ranging from the LOQ to a suitable upper limit (e.g., 0.15, 0.5, 1, 5, 10, 20 µg/mL).

Sample Preparation

The appropriate sample preparation will depend on the matrix. For a general protocol:

- Accurately weigh or measure the sample containing **4-Chloro-2,6-diiodophenol**.
 - Dissolve or extract the sample with a suitable solvent, such as acetonitrile.
 - Filter the sample solution through a 0.45 µm syringe filter into an HPLC vial before injection.
- [\[5\]](#)

HPLC Analysis Procedure

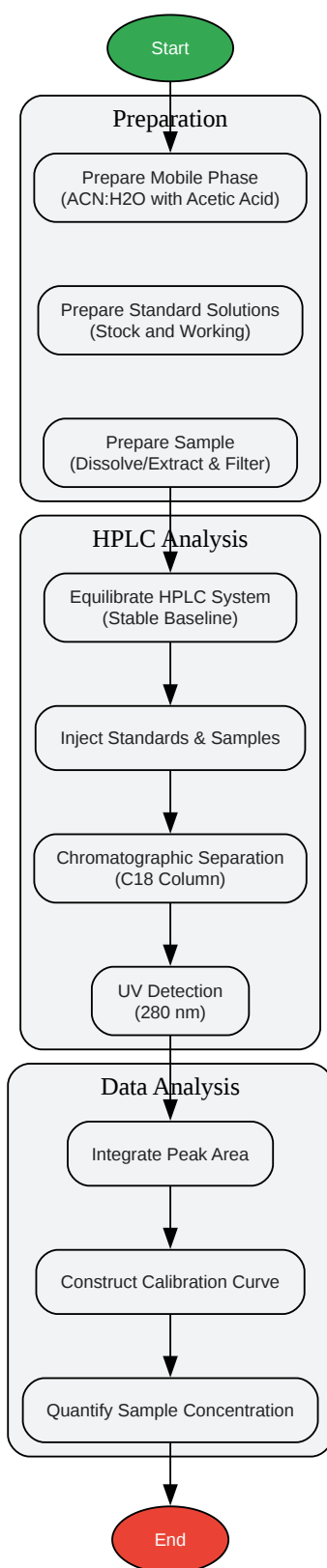
- Equilibrate the HPLC system with the mobile phase for at least 30 minutes or until a stable baseline is achieved.
- Set the column temperature to 30°C and the detection wavelength to 280 nm.
- Inject the prepared standards and samples.
- Record the chromatograms and integrate the peak corresponding to **4-Chloro-2,6-diiodophenol**.

Data Analysis

- Construct a calibration curve by plotting the peak area of the standards against their corresponding concentrations.

- Perform a linear regression analysis to determine the equation of the line and the correlation coefficient (r^2).
- Calculate the concentration of **4-Chloro-2,6-diiodophenol** in the samples using the calibration curve.

Visualizations



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Caption: Experimental workflow for the HPLC analysis of **4-Chloro-2,6-diiodophenol**.

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